

Personal protective equipment for handling Methyl-PEG2-alcohol

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Compound of Interest

Compound Name: Methyl-PEG2-alcohol

Cat. No.: B087266

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Essential Safety and Handling Guide for Methyl-PEG2-alcohol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl-PEG2-alcohol** (CAS: 111-77-3). Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Immediate Safety Precautions

Methyl-PEG2-alcohol, also known as di(ethylene glycol) methyl ether, is a hygroscopic liquid that is incompatible with strong oxidizing agents. While it is not classified as a highly hazardous substance, proper handling is essential to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Methyl-PEG2-alcohol**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves (minimum 8 mil thickness).	Provides protection against splashes and incidental contact. For prolonged contact, consider thicker gloves and consult manufacturer's chemical resistance data.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and aerosols.
Skin and Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Generally not required when handled in a well-ventilated area or a chemical fume hood. If there is a potential for significant aerosolization or if working outside of a ventilated enclosure, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.	The vapor pressure of Methyl-PEG2-alcohol is low, but inhalation of mists should be avoided.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Methyl-PEG2-alcohol** will ensure safety and procedural consistency.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Gather all necessary equipment, including PPE, spill containment materials, and waste containers.

- Clearly label all vessels containing **Methyl-PEG2-alcohol**.
- Handling:
 - Conduct all manipulations of **Methyl-PEG2-alcohol** inside a certified chemical fume hood to minimize inhalation exposure.
 - Use a calibrated pipette or a similar dispensing tool to handle the liquid. Avoid pouring directly from large containers to minimize the risk of spills.
 - Keep the container tightly closed when not in use to prevent the absorption of moisture from the air (hygroscopic).
- Storage:
 - Store **Methyl-PEG2-alcohol** in a cool, dry, and well-ventilated area.
 - Keep it away from strong oxidizing agents.
 - Ensure the container is tightly sealed to maintain product integrity.

Disposal Plan

Proper disposal of **Methyl-PEG2-alcohol** and associated waste is crucial to prevent environmental contamination and adhere to regulatory requirements.

- Waste Segregation:
 - Collect all waste containing **Methyl-PEG2-alcohol**, including contaminated gloves, pipette tips, and paper towels, in a designated and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Disposal Procedure:
 - Dispose of the hazardous waste container through your institution's EHS-approved chemical waste program.

- Do not dispose of **Methyl-PEG2-alcohol** down the drain.

Spill Management

In the event of a spill, follow these procedures immediately:

- Evacuate and Alert:
 - If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity and alert colleagues.
- Containment and Cleanup:
 - For small spills, wear the appropriate PPE and contain the spill using an absorbent material such as vermiculite, sand, or a spill pillow.
 - Work from the outside of the spill inward to prevent spreading.
 - Collect the absorbed material into a designated hazardous waste container.
- Decontamination:
 - Clean the spill area with soap and water.

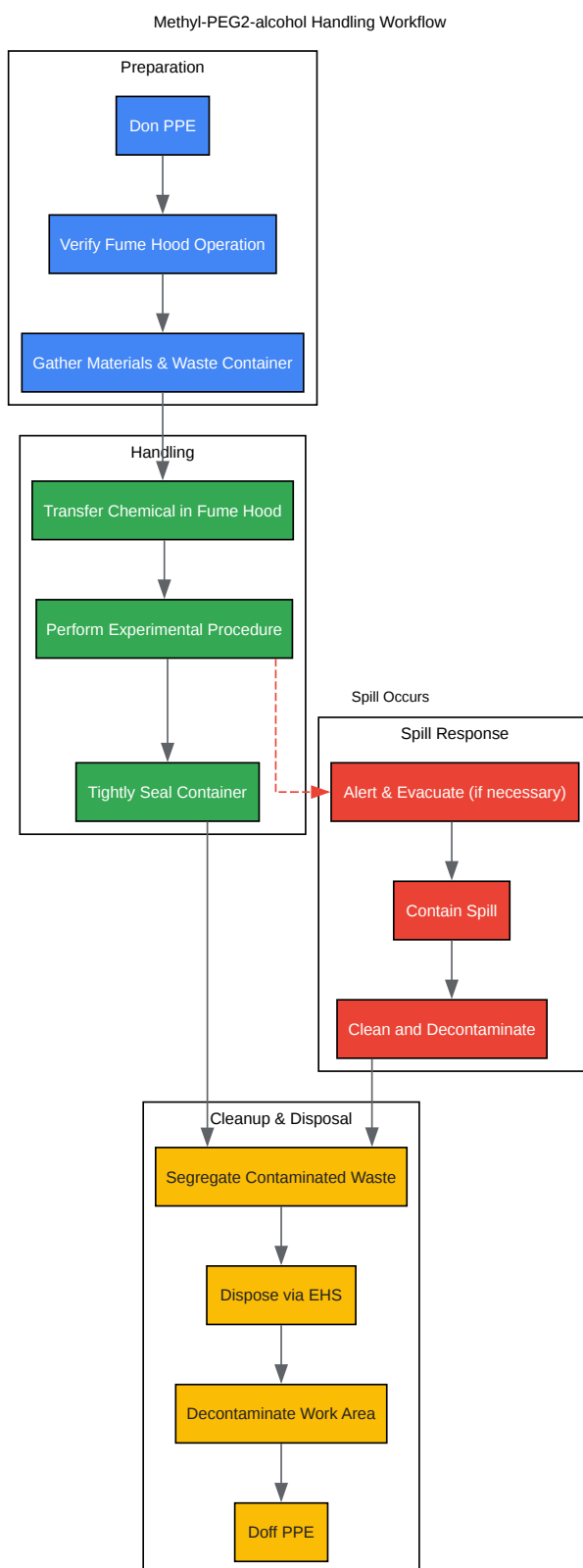
Quantitative Data

The following table summarizes the key quantitative data for **Methyl-PEG2-alcohol** (di(ethylene glycol) methyl ether).

Property	Value
CAS Number	111-77-3
Molecular Formula	C5H12O3
Molecular Weight	120.15 g/mol
Appearance	Colorless liquid
Boiling Point	194 °C[1]
Melting Point	-70 °C[1]
Density	1.023 g/mL at 25 °C[1][2]
Vapor Pressure	0.2 mmHg at 20 °C[1]
Flash Point	83.9 °C

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Methyl-PEG2-alcohol** in a laboratory setting.



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Caption: Workflow for safe handling of **Methyl-PEG2-alcohol**.

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References

- 1. Diethylene glycol methyl ether ReagentPlus , = 99.0 111-77-3 [sigmaaldrich.com]
- 2. Diethylene glycol monomethyl ether CAS#: 111-77-3 [m.chemicalbook.com]
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